

Solubility Profile of 3-Methyl-1-pentyn-3-ol: A Technical Guide

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Compound of Interest

Compound Name: 3-Methyl-1-pentyn-3-ol

Cat. No.: B165628

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This technical guide provides a comprehensive overview of the solubility characteristics of **3-Methyl-1-pentyn-3-ol** (CAS No. 77-75-8), a versatile acetylenic alcohol with applications in organic synthesis and as an intermediate in the pharmaceutical and specialty chemicals industries.^[1] This document details its solubility in various aqueous and organic solvents, provides experimental protocols for solubility determination, and outlines its chemical synthesis.

Physicochemical Properties

Property	Value
Molecular Formula	C ₆ H ₁₀ O
Molecular Weight	98.14 g/mol ^[2]
Appearance	Clear, colorless to slightly yellow liquid ^[1]
Boiling Point	121-122 °C
Density	0.866 g/mL at 25 °C

Solubility Data

The solubility of **3-Methyl-1-pentyn-3-ol** is a critical parameter for its application in various chemical processes. Its unique structure, featuring a hydrophilic hydroxyl group and a moderately sized hydrophobic carbon skeleton, results in a broad range of solubilities.

Aqueous Solubility

3-Methyl-1-pentyn-3-ol exhibits moderate solubility in water.

Solvent	Temperature (°C)	Solubility (g/100 mL)
Water	25	12.8

Organic Solvent Solubility

3-Methyl-1-pentyn-3-ol is miscible with a wide array of organic solvents, indicating that it can be mixed in all proportions without phase separation. For other solvents, it is described as soluble, implying a high degree of solubility.

Solvent	Solubility
Acetone	Miscible[3][4]
Alcohol (Ethanol)	Miscible[3][4]
Benzene	Miscible
Carbon Tetrachloride	Miscible
Chloroform	Miscible[3][4]
Diethyl Ether	Soluble[3][4]
Ethyl Acetate	Miscible[3][4]
Cellosolve	Miscible[1]

Experimental Protocols

The following are detailed methodologies for the determination of the solubility of **3-Methyl-1-pentyn-3-ol** in various solvents.

Protocol 1: Determination of Aqueous Solubility (Shake-Flask Method)

This protocol outlines the widely used shake-flask method for determining the solubility of a substance in water at a specific temperature.

Materials:

- **3-Methyl-1-pentyn-3-ol** (purity >98%)
- Distilled or deionized water
- Thermostatically controlled water bath or incubator
- Analytical balance
- Volumetric flasks
- Pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- Gas chromatograph with a flame ionization detector (GC-FID) or a calibrated refractometer

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **3-Methyl-1-pentyn-3-ol** to a known volume of distilled water in a sealed container (e.g., a screw-cap vial or flask). The excess solute should be visibly present as a separate phase.
- **Equilibration:** Place the sealed container in a thermostatically controlled water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Allow the container to stand undisturbed at the set temperature for at least 24 hours to allow for complete phase separation.
- **Sampling:** Carefully withdraw a sample from the aqueous phase using a pipette or syringe. Avoid disturbing the undissolved solute.

- Filtration: Immediately filter the collected sample through a syringe filter to remove any undissolved micro-droplets.
- Quantification: Analyze the concentration of **3-Methyl-1-pentyn-3-ol** in the filtrate using a pre-calibrated analytical method such as GC-FID or refractometry.
- Data Analysis: Calculate the solubility in g/100 mL or other desired units based on the concentration of the analyte in the saturated solution.

Protocol 2: Determination of Miscibility in Organic Solvents

This protocol describes a qualitative method to determine if **3-Methyl-1-pentyn-3-ol** is miscible with an organic solvent.

Materials:

- **3-Methyl-1-pentyn-3-ol**
- Test solvent (e.g., acetone, ethanol)
- Graduated cylinders or pipettes
- Test tubes or vials
- Vortex mixer

Procedure:

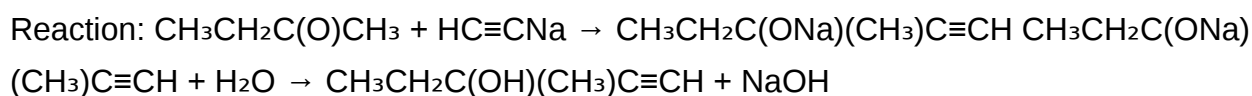
- Initial Mixture: In a clean, dry test tube, add a specific volume of the test solvent (e.g., 1 mL).
- Titration: Gradually add **3-Methyl-1-pentyn-3-ol** to the solvent in small increments, mixing thoroughly after each addition using a vortex mixer.
- Observation: Observe the mixture for any signs of phase separation, cloudiness, or the formation of a second layer.

- Determination of Miscibility: Continue adding **3-Methyl-1-pentyn-3-ol** until a wide range of compositions has been tested (e.g., from 1:99 to 99:1). If no phase separation is observed at any composition, the two liquids are considered miscible.

Synthesis of 3-Methyl-1-pentyn-3-ol

3-Methyl-1-pentyn-3-ol is typically synthesized via the ethynylation of methyl ethyl ketone. This reaction involves the nucleophilic addition of an acetylide anion to the carbonyl carbon of the ketone.

A common laboratory-scale synthesis involves the use of sodium acetylide in a suitable solvent.



Below is a logical workflow for the synthesis of **3-Methyl-1-pentyn-3-ol**.

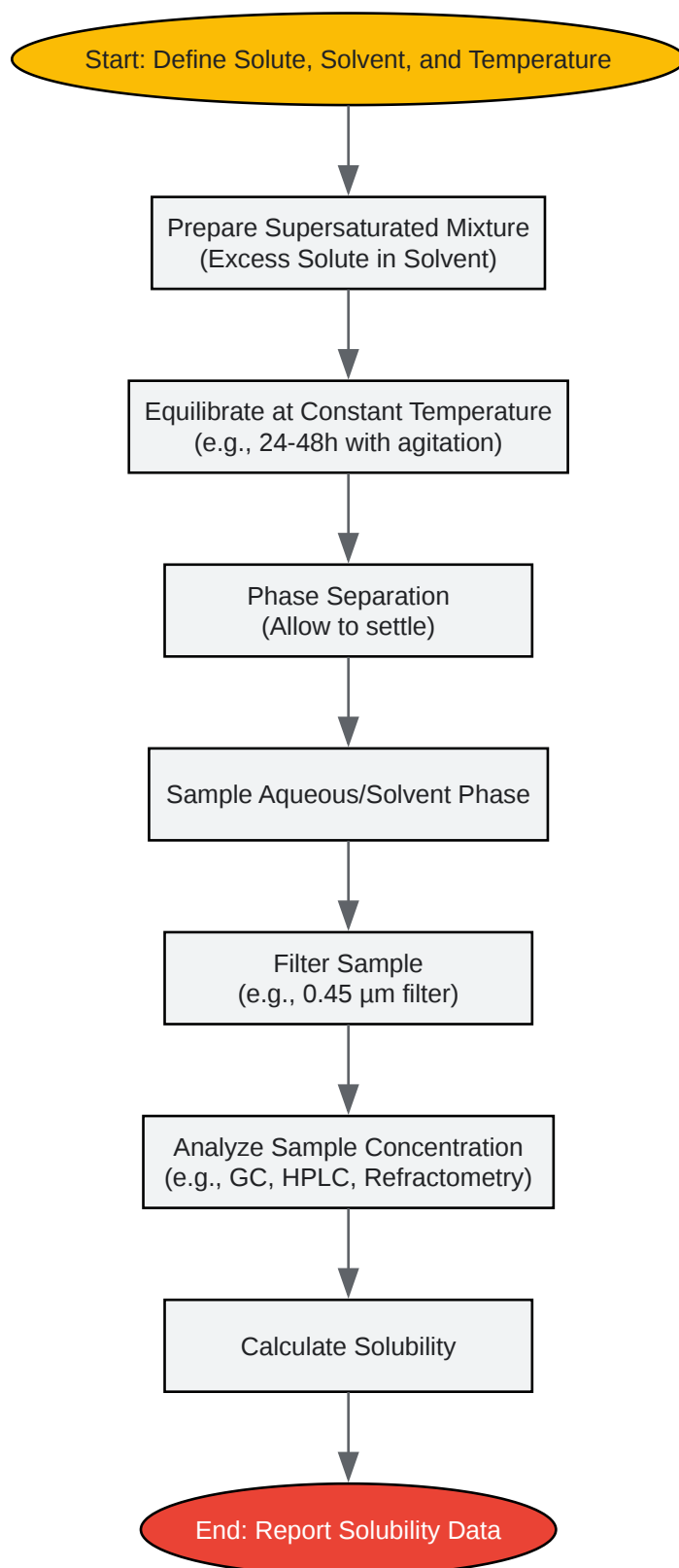


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Caption: Synthesis workflow for **3-Methyl-1-pentyn-3-ol**.

Experimental Workflow for Solubility Determination

The following diagram illustrates a general experimental workflow for determining the solubility of a liquid analyte in a solvent.



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Caption: Experimental workflow for solubility determination.

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